

Application Notes and Protocols for MDVN1003 in Cell Culture

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Compound of Interest

Compound Name: MDVN1003

Cat. No.: B608953

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Introduction

MDVN1003 is a potent small molecule inhibitor targeting Bruton's tyrosine kinase (BTK) and Phosphoinositide 3-kinase delta (PI3K δ). These two kinases are critical components of the B-cell receptor (BCR) signaling pathway, which is a key driver of proliferation and survival in various B-cell malignancies. The dual inhibition of BTK and PI3K δ by **MDVN1003** presents a promising therapeutic strategy for hematological cancers such as Non-Hodgkin's Lymphoma (NHL). These application notes provide detailed protocols for the solubilization and preparation of **MDVN1003** for use in in vitro cell culture experiments.

Physicochemical Properties

Property	Value	Source
CAS Number	2058116-52-0	N/A
Molecular Formula	C22H20FN7O	N/A
Molecular Weight	417.44 g/mol	N/A

Solubility

MDVN1003 is soluble in organic solvents such as dimethyl sulfoxide (DMSO) but has limited solubility in aqueous solutions.

Solvent	Solubility	Notes
DMSO	≥ 10 mM	Based on commercially available solutions.
Ethanol	Data not available	N/A
Water	Limited	N/A

Stability and Storage

Proper storage of **MDVN1003** is crucial to maintain its activity.

Form	Storage Temperature	Stability
Powder	-20°C	2 years
In DMSO	4°C	2 weeks
In DMSO	-80°C	6 months

Experimental Protocols

Protocol 1: Preparation of MDVN1003 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **MDVN1003** in DMSO.

Materials:

- **MDVN1003** powder (MW: 417.44 g/mol)
- Anhydrous dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Calculate the required mass of **MDVN1003**:
 - For 1 mL of a 10 mM stock solution, the required mass is:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 417.44 \text{ g/mol} = 0.0041744 \text{ g} = 4.17 \text{ mg}$
- Weighing **MDVN1003**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh approximately 4.17 mg of **MDVN1003** powder into the tube. Record the exact weight.
- Dissolving **MDVN1003**:
 - Add the appropriate volume of anhydrous DMSO to the tube to achieve a final concentration of 10 mM.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 417.44 \text{ (g/mol)}] / 10 \text{ (mmol/L)} \times 1000$
 - For example, if you weighed exactly 4.17 mg, add 1.0 mL of DMSO.
- Ensuring Complete Dissolution:
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at 4°C for short-term use (up to 2 weeks).

Protocol 2: Preparation of MDVN1003 Working Solutions for Cell Culture

This protocol describes the dilution of the 10 mM **MDVN1003** stock solution to final working concentrations in cell culture medium.

Materials:

- 10 mM **MDVN1003** stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile conical tubes or multi-well plates

Procedure:

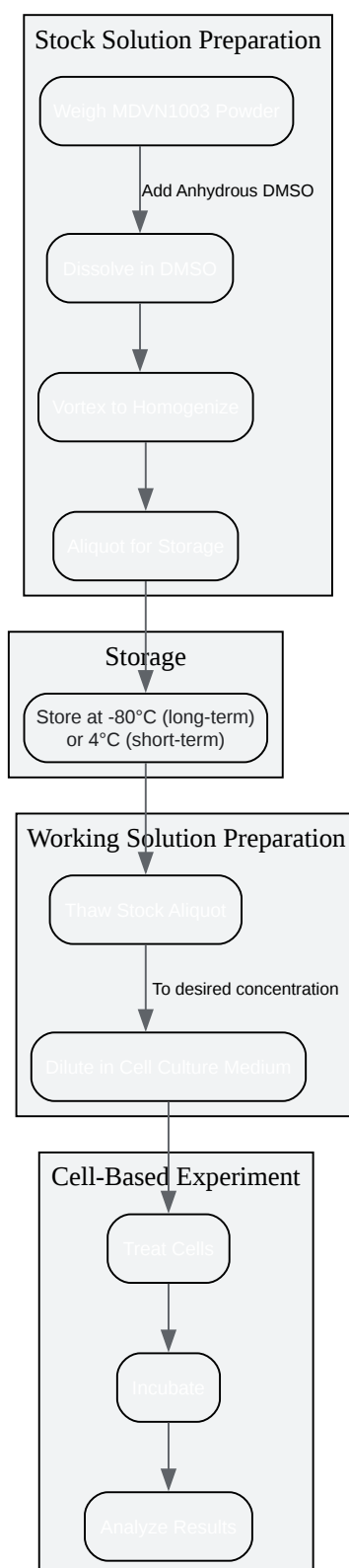
- Determine the final desired concentrations of **MDVN1003** for your experiment (e.g., 1 μ M, 10 μ M, 100 μ M).
- Calculate the dilution factor from the 10 mM stock solution.
 - For a 10 μ M working solution, the dilution factor is $10,000 \mu\text{M} / 10 \mu\text{M} = 1000$.
- Perform a serial dilution (if necessary) for a range of concentrations. It is recommended to perform an intermediate dilution to avoid pipetting very small volumes.
 - Example for preparing a 10 μ M working solution:
 - Prepare an intermediate dilution by adding 10 μ L of the 10 mM stock solution to 990 μ L of cell culture medium to get a 100 μ M solution.
 - Add the required volume of the 100 μ M intermediate solution to your cell culture plates/flasks to achieve the final concentration of 10 μ M. For example, add 100 μ L of the 100 μ M solution to 900 μ L of cell culture medium in a well.
- Vehicle Control:

- Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **MDVN1003** used in the experiment. This is crucial to account for any effects of the solvent on the cells.
- Incubate cells with the prepared working solutions for the desired experimental duration.

Visualizations

Experimental Workflow: From Powder to Cell Treatment

The following diagram illustrates the overall workflow for preparing and using **MDVN1003** in cell culture experiments.

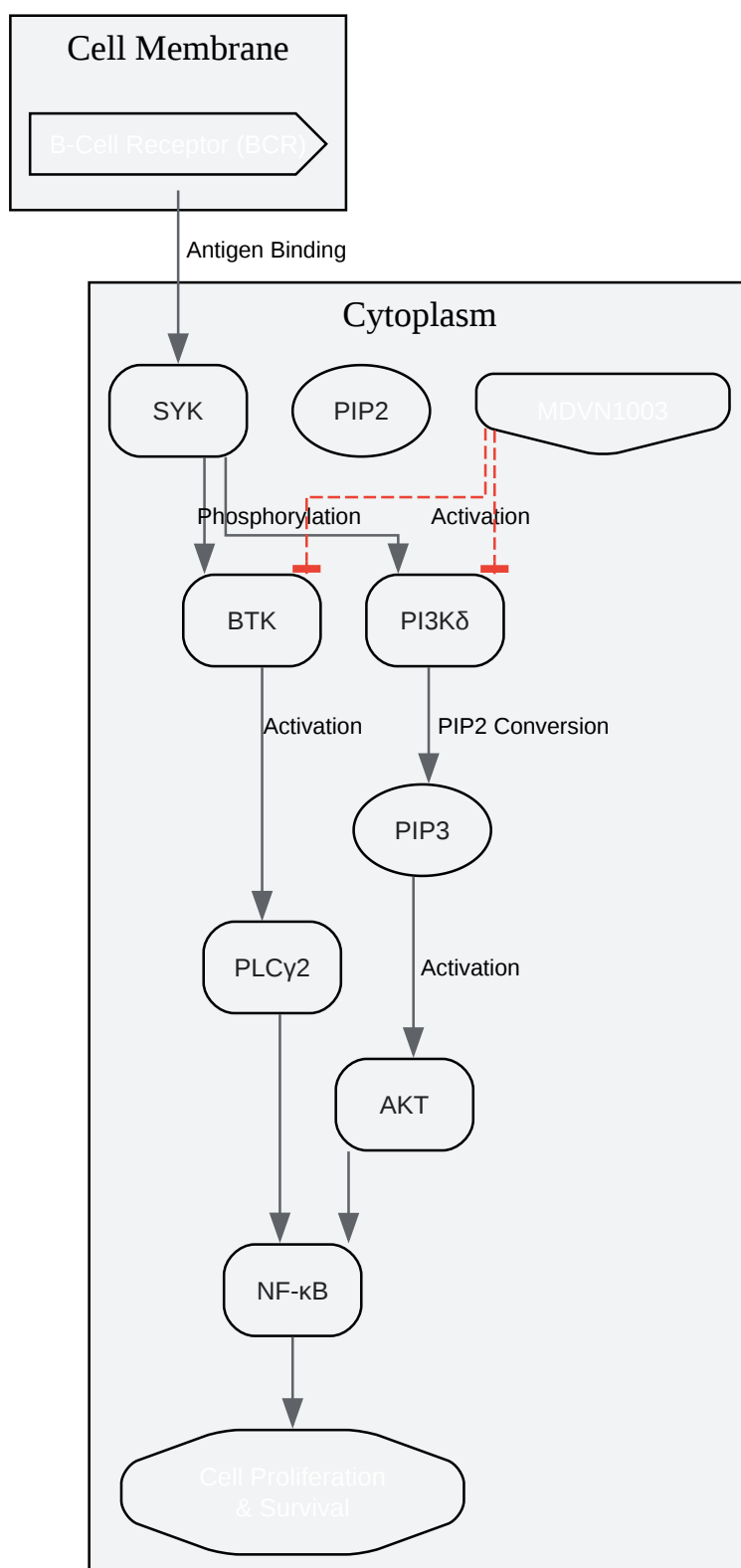


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Caption: Workflow for **MDVN1003** preparation.

Signaling Pathway: Dual Inhibition of BTK and PI3K δ

MDVN1003 exerts its effect by inhibiting BTK and PI3K δ , key kinases in the B-cell receptor signaling pathway. The diagram below outlines this mechanism of action.



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Caption: **MDVN1003** inhibits BTK and PI3Kδ signaling.

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